

A Technical Guide to the Isotopic Purity of L-Asparagine-4-¹³C Monohydrate

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Compound of Interest

Compound Name: L-Asparagine-4-¹³C monohydrate

Cat. No.: B1602389

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of L-Asparagine-4-¹³C monohydrate, a critical isotopically labeled amino acid utilized in a range of scientific applications, from metabolic research to drug development. This document outlines the synthesis, analytical methodologies for purity determination, and presents relevant data in a clear, structured format.

Quantitative Data Summary

The isotopic and chemical purity of L-Asparagine-4-¹³C monohydrate are paramount for its use as a tracer or internal standard in quantitative analyses.^[1] The data presented below is a summary of typical specifications available from commercial suppliers.

Table 1: Isotopic and Chemical Purity Specifications

| Parameter | Specification | Source |
|---|--|-------------------|
| Isotopic Purity (¹³ C Enrichment) | ≥ 99 atom % ¹³ C | ^{[2][3]} |
| Chemical Purity | ≥ 98% | ^{[4][5]} |
| Optical Activity | [α] _{25/D} +31.5°, c = 1 in 1 M HCl | |

Table 2: Physical and Chemical Properties

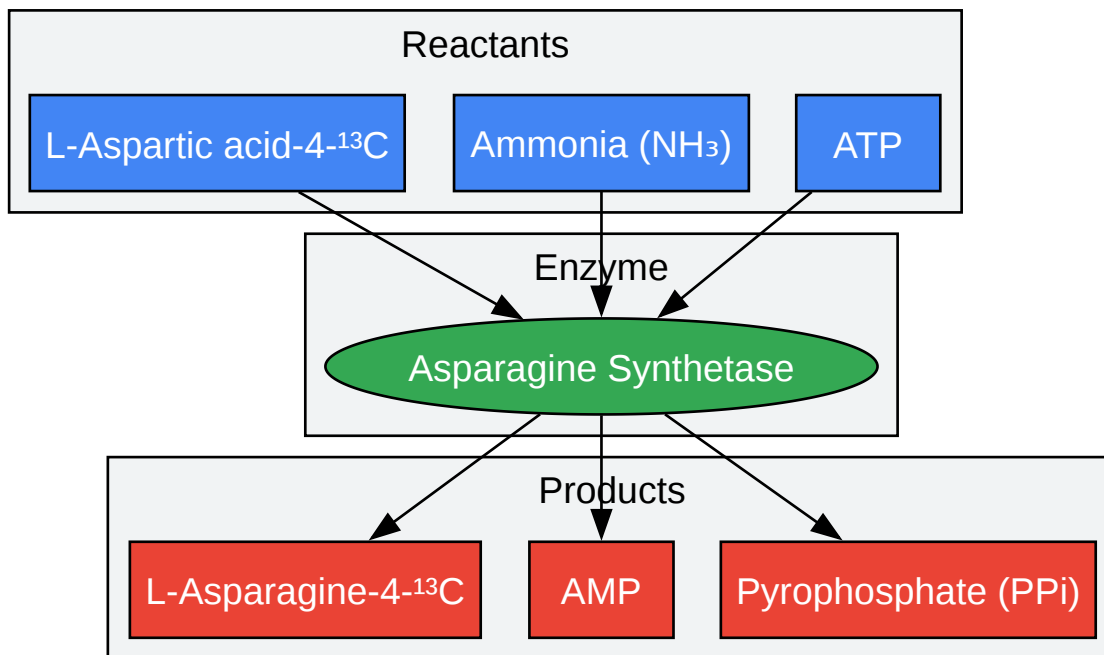
| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | $\text{H}_2\text{N}^{13}\text{COCH}_2\text{CH}(\text{NH}_2)\text{CO}_2\text{H} \cdot \text{H}_2\text{O}$ | [3] |
| Molecular Weight | 151.13 g/mol | [2][3] |
| CAS Number | 286437-12-5 | [3] |
| Melting Point | 233-235 °C (decomposes) | |
| Form | Solid | |
| Mass Shift | M+1 | |

Synthesis of L-Asparagine-4-¹³C Monohydrate

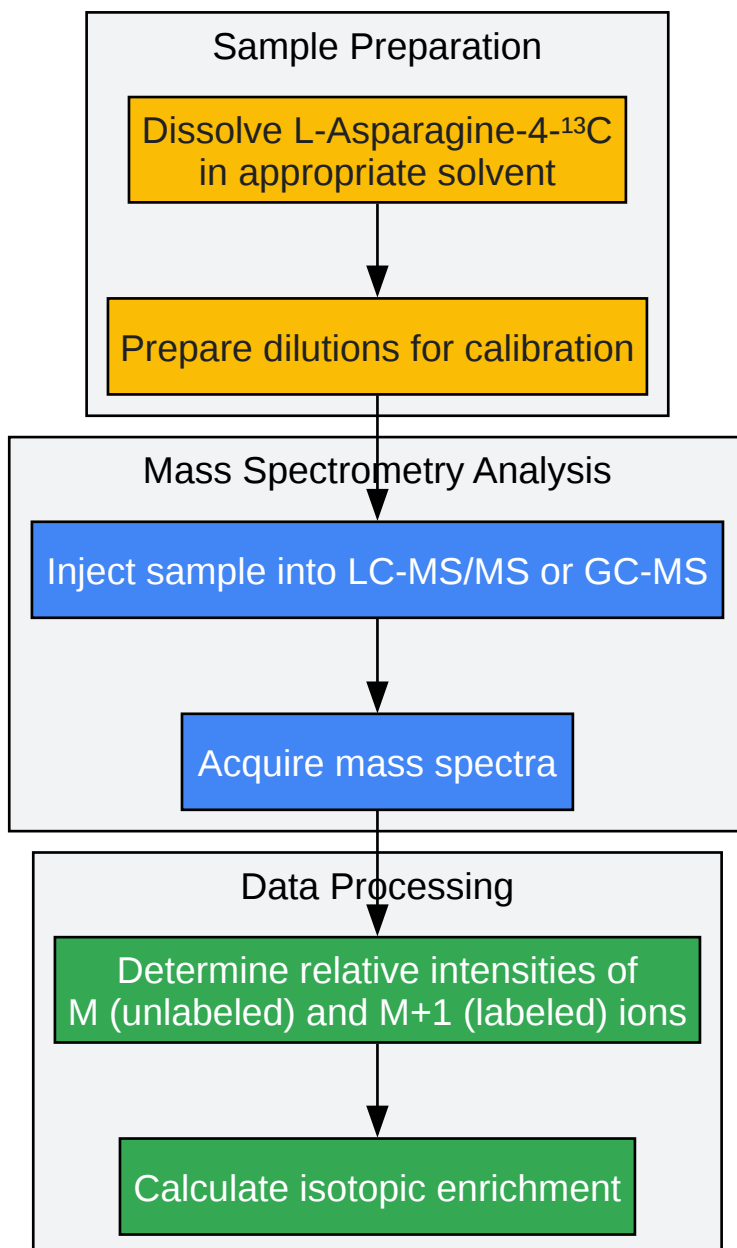
The introduction of a ¹³C label at the 4-position of L-asparagine can be achieved through chemical synthesis or enzymatic methods. While specific proprietary synthesis routes are not always disclosed, a common approach involves the use of a ¹³C-labeled precursor. A potential biosynthetic route is outlined below.

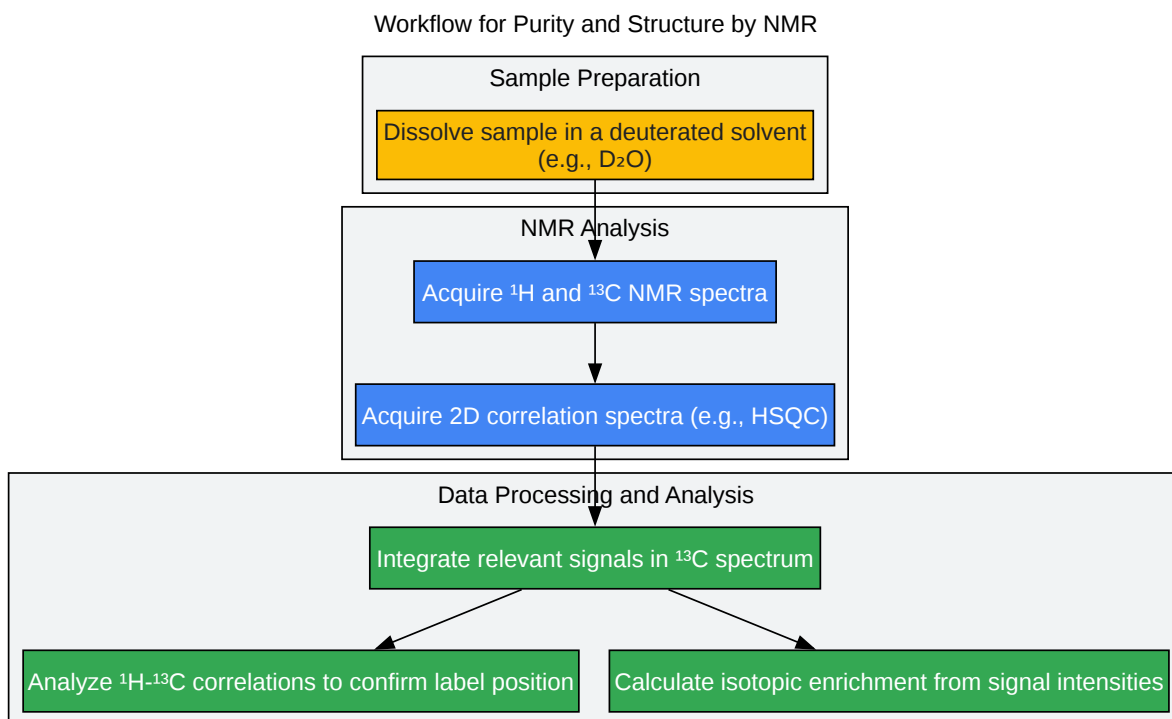
Biosynthetic Pathway

An enzymatic approach offers high stereoselectivity. L-asparagine can be synthesized from L-aspartic acid and ammonia by the enzyme asparagine synthetase. To produce L-Asparagine-4-¹³C, a precursor such as L-aspartic acid-4-¹³C would be required.

Biosynthetic Route for L-Asparagine-4-¹³C

Workflow for Isotopic Purity by MS





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